

Preclinical Profile of GSK2973980A: A Novel DGAT1 Inhibitor

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Compound of Interest

Compound Name: GSK2973980A

Cat. No.: B12433303

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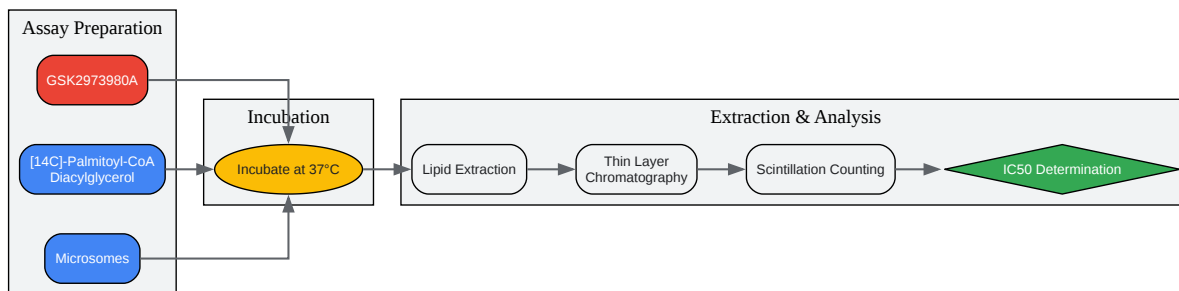
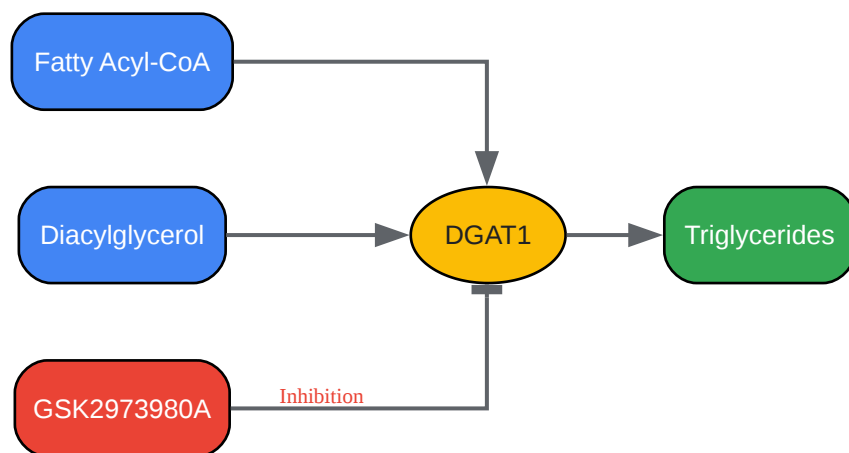
An In-Depth Technical Guide for Researchers and Drug Development Professionals

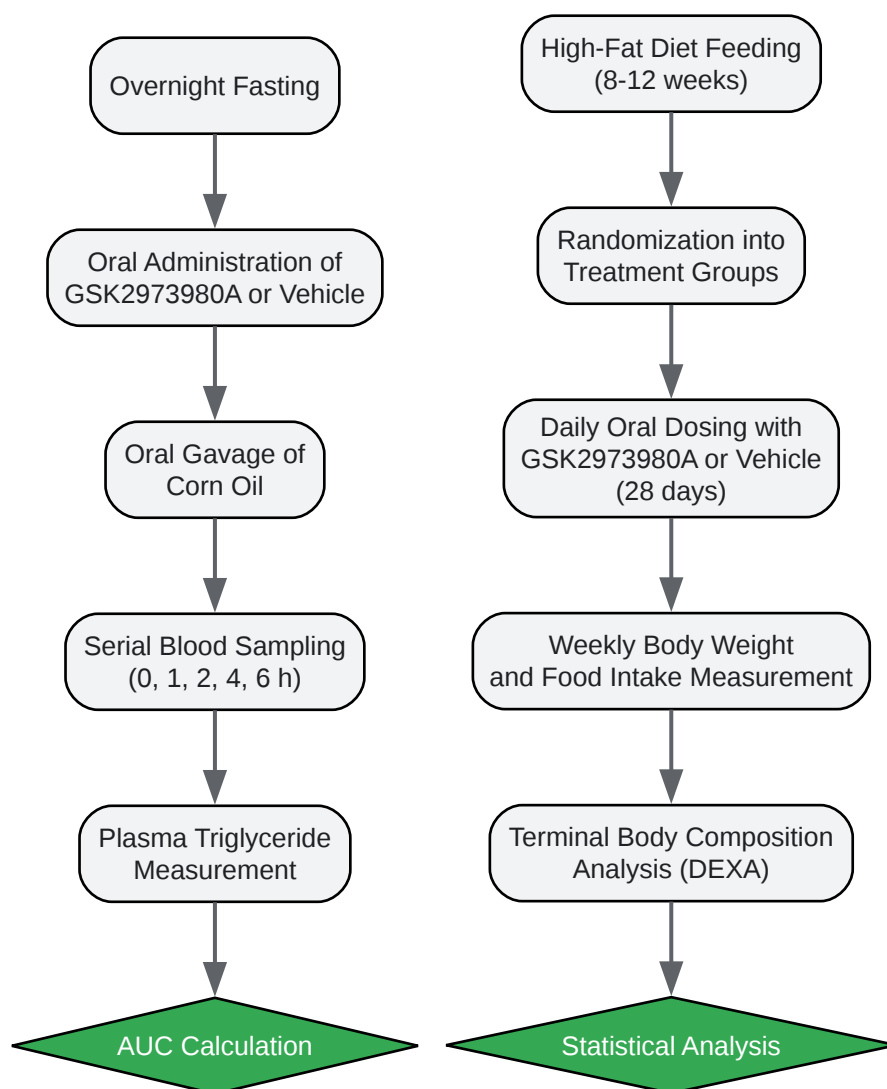
Introduction

GSK2973980A is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT1), an enzyme crucial for the final step of triglyceride synthesis. Developed by GlaxoSmithKline, this compound has been investigated in preclinical studies for its potential in managing metabolic disorders. This technical guide provides a comprehensive overview of the preclinical data on **GSK2973980A**, focusing on its mechanism of action, in vitro and in vivo pharmacology, pharmacokinetic profile, and safety data. The information is compiled from key publications to support further research and development in this area.

Mechanism of Action

GSK2973980A exerts its therapeutic effect by inhibiting the DGAT1 enzyme. DGAT1 is a key enzyme in the triglyceride synthesis pathway, responsible for catalyzing the final step where a fatty acyl-CoA is added to a diacylglycerol molecule. By blocking this step, **GSK2973980A** reduces the synthesis and subsequent absorption of triglycerides in the intestine, and also impacts triglyceride metabolism in other tissues.





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